

Ambrettolide: A Comprehensive Technical Guide for Researchers and Scientists

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Compound of Interest

Compound Name:	Oxacycloheptadec-8-en-2-one, (8Z)-
CAS No.:	123-69-3
Cat. No.:	B110428

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This in-depth guide serves as a technical resource for researchers, scientists, and professionals in drug development, providing a thorough understanding of Ambrettolide, a macrocyclic musk of significant interest. This document delves into its chemical identity, synthesis, analytical methodologies, and biological interactions, with a focus on practical, field-proven insights.

Introduction: The Significance of Ambrettolide

Ambrettolide, a macrocyclic lactone, is a highly valued compound, primarily known for its potent and elegant musk fragrance.[1][2] It is a key component in fine perfumery, prized for its ability to impart warmth, richness, and substantivity to fragrance compositions.[1][3][4] Beyond its olfactory properties, the unique macrocyclic structure of Ambrettolide and related musks makes them subjects of interest in medicinal chemistry and drug discovery for their potential biological activities.[5] This guide will explore the technical nuances of Ambrettolide, providing a foundational understanding for its application and study.

Chemical Identity: CAS Numbers and Synonyms

A critical point of clarification in the study of Ambrettolide is the existence of two primary CAS numbers, which refer to different, though closely related, molecules. This distinction is crucial for accurate research and sourcing.

- CAS Number 7779-50-2: This number corresponds to the naturally occurring (Z)-7-Hexadecen-1,16-olide, the primary musk component of ambrette seed oil, derived from the plant *Abelmoschus moschatus*.^[6]
- CAS Number 28645-51-4: This number is assigned to Isoambrettolide, a synthetic isomer of the natural compound.^[6] Due to its cost-effectiveness and consistent quality, this is the most common form of Ambrettolide in commercial use.^[7]

The nomenclature surrounding Ambrettolide can be complex. The following table summarizes the key identifiers and synonyms associated with both the natural and synthetic forms.

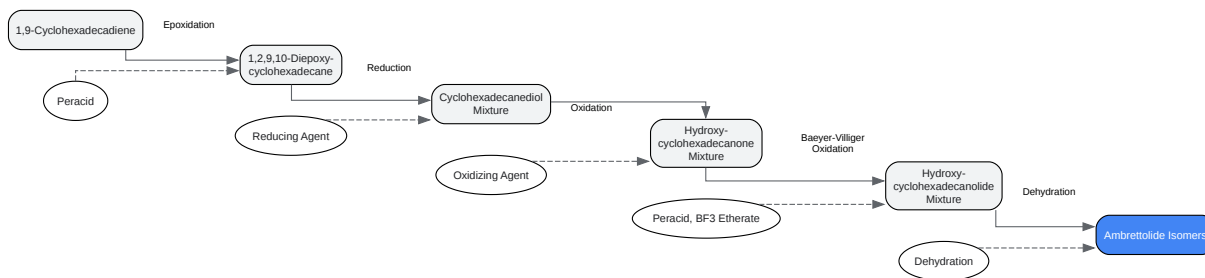
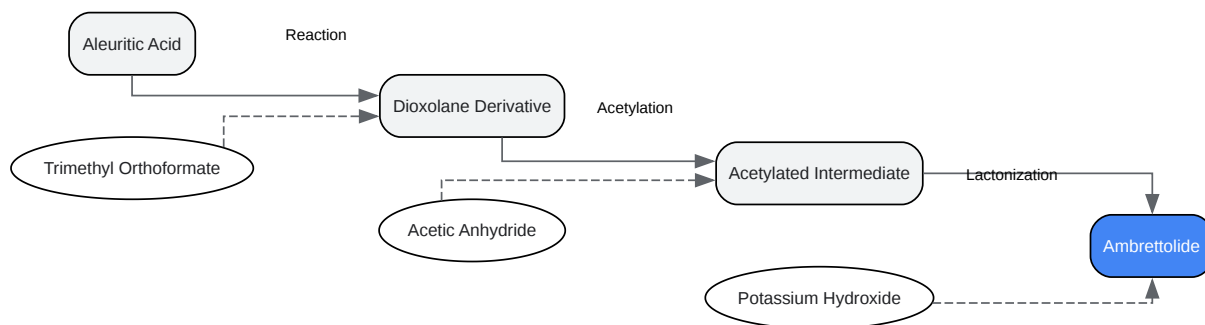
Identifier	Natural Ambrettolide	Synthetic Isoambrettolide
Primary CAS No.	7779-50-2	28645-51-4
Chemical Name	(Z)-7-Hexadecen-1,16-olide	Oxacycloheptadec-10-en-2-one
Molecular Formula	C16H28O2	C16H28O2
Molecular Weight	252.39 g/mol	252.4 g/mol
Synonyms	Ambrettolide, (Z)-omega-6-Hexadecenlactone, 16-Hydroxy-7-hexadecenoic acid lactone	Isoambrettolide, Ambrettozone, Hexadec-9-en-1,16-lactone, Moschus lactone, Lanbrettolide, Scentolide

Synthesis of Ambrettolide: Methodologies and Workflows

The commercial production of Ambrettolide relies on synthetic routes, with several methods developed to achieve high purity and yield. Two prominent starting materials are aleuritic acid and 1,9-cyclohexadecadiene.

Synthesis from Aleuritic Acid

Aleuritic acid, a major component of shellac, is a common precursor for Ambrettolide synthesis. The general pathway involves the formation of a dioxolane derivative, followed by acetylation and subsequent lactonization.



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Caption: Synthesis workflow of Ambrettolide isomers from 1,9-Cyclohexadecadiene.

Experimental Protocol: Synthesis of Ambrettolide Isomers from 1,9-Cyclohexadecadiene

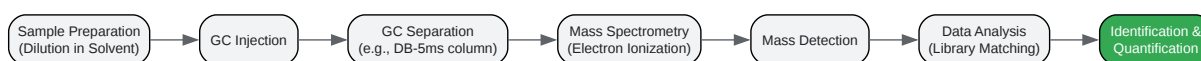
- **Epoxidation:** Dissolve 1,9-cyclohexadecadiene in a suitable solvent like dichloromethane. Add a peracid (e.g., m-chloroperoxybenzoic acid) portion-wise while maintaining the temperature below 25°C. The reaction is typically stirred for several hours until completion.
- **Reduction:** The resulting 1,2,9,10-diepoxyoctadecane is then reduced to a mixture of cyclohexadecanediols using a reducing agent such as lithium aluminum hydride in an ethereal solvent.
- **Oxidation to Hydroxy Ketones:** The diol mixture is oxidized to the corresponding hydroxy ketones using an oxidizing agent like pyridinium chlorochromate (PCC) in dichloromethane.
- **Baeyer-Villiger Oxidation:** The hydroxy ketone mixture undergoes a Baeyer-Villiger oxidation using a peracid in the presence of a Lewis acid catalyst like boron trifluoride etherate to yield a mixture of hydroxy cyclohexadecanolides.
- **Dehydration and Purification:** The final step is the dehydration of the hydroxy lactones using a strong acid catalyst to form a mixture of Ambrettolide isomers. The product is then purified by vacuum distillation.

Analytical Methods for Ambrettolide

For quality control, research, and formulation development, robust analytical methods are essential for the identification and quantification of Ambrettolide.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the primary technique for analyzing volatile and semi-volatile compounds like Ambrettolide. It allows for the separation of isomers and the confident identification of the compound based on its mass spectrum.



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Caption: A typical GC-MS workflow for the analysis of Ambrettolide.

GC-MS Protocol for Ambrettolide Analysis

- Sample Preparation: Prepare a dilute solution of the Ambrettolide sample in a volatile solvent such as dichloromethane or ethyl acetate.
- GC Conditions:
 - Column: A non-polar column, such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness), is suitable.
 - Injector Temperature: 250°C.
 - Oven Program: Start at 100°C, hold for 1 minute, then ramp to 280°C at 10°C/minute, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Ion Source Temperature: 230°C.
 - Transfer Line Temperature: 280°C.
- Data Analysis: The resulting mass spectrum can be compared to a reference library (e.g., NIST) for identification. The retention time should also be compared to that of a known standard.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are invaluable for the structural elucidation and purity assessment of Ambrettolide.

^1H -NMR and ^{13}C -NMR Spectroscopy Protocol for Ambrettolide

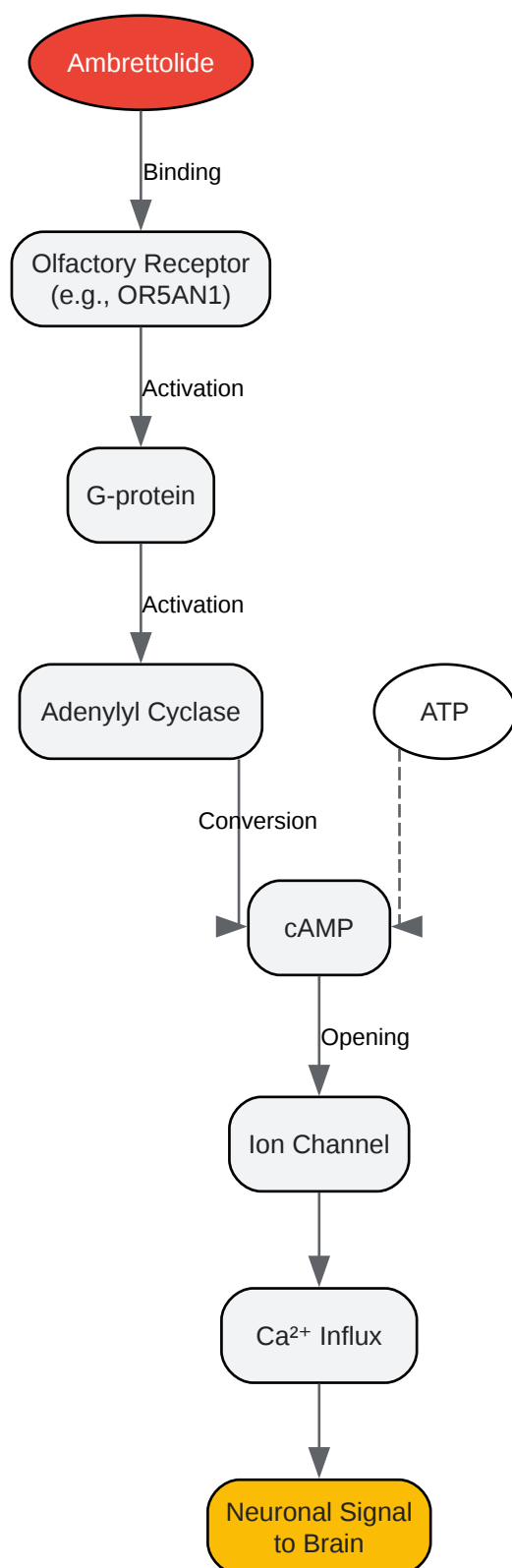
- **Sample Preparation:** Dissolve approximately 5-10 mg of the Ambrettolide sample in about 0.6 mL of a deuterated solvent, such as chloroform-d (CDCl_3), in an NMR tube.
- **Instrumentation:** A 400 MHz or higher field NMR spectrometer.
- **^1H -NMR Acquisition:**
 - Acquire a standard proton spectrum.
 - **Expected Chemical Shifts (in CDCl_3):** The spectrum will show characteristic signals for the olefinic protons (around 5.3 ppm), the methylene group adjacent to the ester oxygen (around 4.1 ppm), and a complex multiplet for the other methylene groups in the macrocyclic ring.
- **^{13}C -NMR Acquisition:**
 - Acquire a proton-decoupled carbon spectrum.
 - **Expected Chemical Shifts (in CDCl_3):** Expect signals for the carbonyl carbon (around 174 ppm), the olefinic carbons (around 130 ppm), the carbon adjacent to the ester oxygen (around 64 ppm), and multiple signals for the other aliphatic carbons.
- **Data Analysis:** The chemical shifts, coupling patterns, and integration of the signals are used to confirm the structure and assess the purity of the sample.

Biological Activity and Mechanism of Action

For professionals in drug development, understanding the biological interactions of Ambrettolide is of paramount importance.

Interaction with Olfactory Receptors

The characteristic musk odor of Ambrettolide is a result of its interaction with specific olfactory receptors (ORs) in the nasal epithelium. Recent research has identified human olfactory receptors, such as OR5AN1, that are activated by macrocyclic musks like Ambrettolide. [8]The binding of Ambrettolide to these G-protein coupled receptors initiates a signaling cascade that results in the perception of its distinct scent.



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Caption: Conceptual diagram of Ambrettolide's interaction with an olfactory receptor.

Potential Pharmacological Activities

While the primary application of Ambrettolide is in fragrances, the broader class of macrocyclic compounds, including natural musks from which Ambrettolide is derived, has been investigated for various pharmacological effects. Studies on natural musk have suggested potential anti-inflammatory, neuroprotective, and anticancer activities. [9] It is important to note that these studies often involve complex mixtures of compounds found in natural musk, and further research is needed to determine the specific activities of isolated Ambrettolide. The exploration of macrocyclic lactones as a scaffold in drug design is an active area of research.

Regulatory and Safety Information

Ambrettolide is generally recognized as safe (GRAS) for its intended use as a flavoring substance by the Flavor and Extract Manufacturers Association (FEMA). [2] Its FEMA number is 2555. As with any chemical, it is essential to handle Ambrettolide in accordance with its Safety Data Sheet (SDS), using appropriate personal protective equipment, especially in a laboratory or industrial setting.

Comparative Analysis: Natural vs. Synthetic Ambrettolide

The choice between natural and synthetic Ambrettolide depends on the specific application, cost considerations, and desired olfactory profile.

Feature	Natural Ambrettolide	Synthetic Isoambrettolide
Source	Ambrette seeds (<i>Abelmoschus moschatus</i>)	Chemical Synthesis
Odor Profile	Described as smoother, finer, and less fatty. May have more complex nuances due to trace components. [7]	A clean, powerful musk with fruity and floral undertones. Highly consistent from batch to batch.
Purity	Can vary depending on the extraction and purification process.	Typically high purity.
Cost	Significantly more expensive due to the low yield from natural sources.	More cost-effective for large-scale applications.
Availability	Limited and subject to variations in crop yields.	Readily available from various chemical suppliers.

Conclusion

Ambrettolide is a fascinating and commercially important macrocyclic musk with a well-defined chemical identity and established synthetic routes. Its unique olfactory properties stem from its specific interactions with olfactory receptors. For researchers and drug development professionals, Ambrettolide and its macrocyclic lactone structure present opportunities for further investigation into its biological activities and potential therapeutic applications. A thorough understanding of its chemistry, synthesis, and analysis is fundamental to unlocking its full potential in both fragrance and scientific research.

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